

"Raloxifene dimethyl ester hydrochloride" CAS number and molecular weight

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Compound of Interest

Compound Name:	Raloxifene dimethyl ester hydrochloride
Cat. No.:	B8525927

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Raloxifene Dimethyl Ester Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Raloxifene dimethyl ester hydrochloride**, a significant analog of Raloxifene. This document outlines its fundamental chemical properties, and serves as a resource for professionals engaged in pharmacological research and development.

Core Chemical and Physical Data

Raloxifene dimethyl ester hydrochloride is a derivative of the selective estrogen receptor modulator (SERM), Raloxifene. The following table summarizes its key quantitative data.

Property	Value	Source
CAS Number	84449-82-1	[1] [2] [3]
Molecular Weight	594.12 g/mol	[1] [2] [3]
Molecular Formula	C ₃₂ H ₃₂ CINO ₆ S	[1] [2]

Understanding Raloxifene and its Analogs

Raloxifene itself is a well-characterized SERM that exhibits tissue-selective estrogenic and anti-estrogenic activities. It is known to interact with estrogen receptors (ER α and ER β), leading to differential gene expression and physiological effects in various tissues. While it acts as an estrogen agonist in bone, contributing to its anti-osteoporotic effects, it functions as an antagonist in breast and uterine tissues.

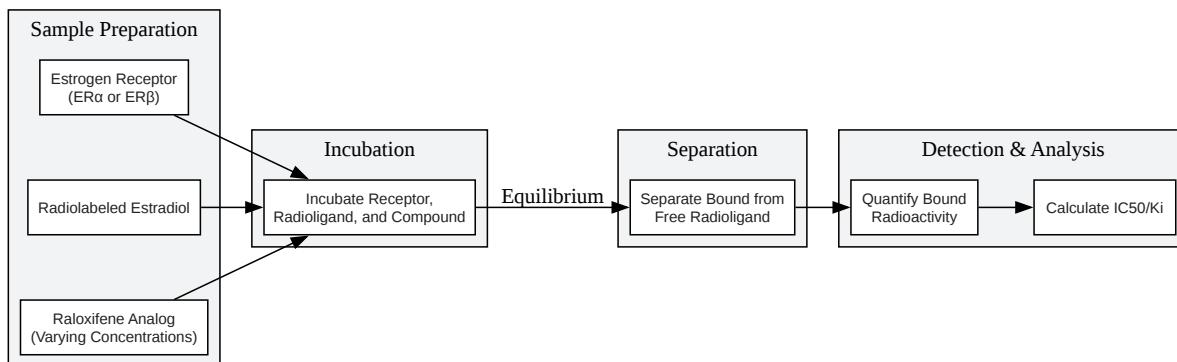
Raloxifene dimethyl ester hydrochloride, as an analog, is primarily utilized in research settings to explore the structure-activity relationships of Raloxifene and its derivatives. The modification of the parent compound to its dimethyl ester form can influence properties such as solubility, metabolic stability, and receptor binding affinity, providing valuable insights for the design of new therapeutic agents.

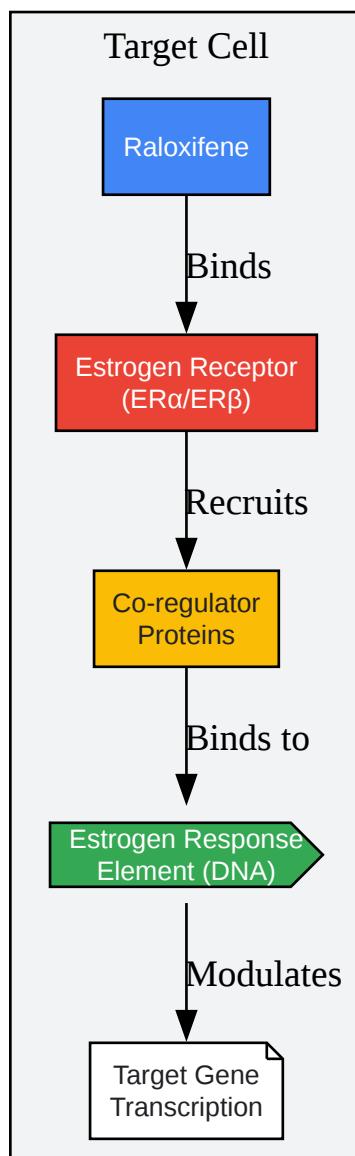
Experimental Considerations and Methodologies

The study of Raloxifene and its analogs involves a range of experimental protocols to elucidate their mechanisms of action and pharmacological profiles. Below are generalized methodologies commonly employed in the preclinical evaluation of such compounds.

In Vitro Estrogen Receptor Binding Assays

A fundamental experiment to characterize a SERM is to determine its binding affinity for estrogen receptors.





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References

- 1. biocat.com [biocat.com]

- 2. Raloxifene dimethyl ester hydrochloride Datasheet DC Chemicals [dcchemicals.com]
- 3. medchemexpress.cn [medchemexpress.cn]
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